

Personal protective equipment for handling SW033291

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Essential Safety and Handling Guide for SW033291

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **SW033291**, a potent inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH). Given the nature of this research chemical, all personnel must adhere to strict safety protocols to mitigate potential hazards.

Summary of Key Safety Information

SW033291 should be treated as a hazardous substance. Direct contact with the skin, eyes, and respiratory tract must be avoided. Inhalation and ingestion are also potential routes of exposure that must be prevented.

Hazard Identification and Precautions

Based on available information, **SW033291** is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.



- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

The following precautionary measures are advised:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

Due to the hazardous nature of **SW033291**, the following personal protective equipment is mandatory when handling this compound:

- Eye Protection: Chemical safety goggles or a face shield are required to prevent eye contact.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Gloves should be inspected prior to use and replaced immediately if signs of degradation appear.
- Respiratory Protection: When handling the powder form or creating solutions, a NIOSHapproved respirator is recommended to prevent inhalation. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Skin and Body Protection: A laboratory coat or other protective clothing is required to prevent skin contact.

Quantitative Data for SW033291



Property	Value	Source(s)
Molecular Formula	C21H20N2OS3	[1]
Molecular Weight	412.59 g/mol	[1]
CAS Number	459147-39-8	[1]
Appearance	Yellow solid powder	[1]
Purity	≥98%	[1]
Solubility in DMSO	> 20.7 mg/mL	[2]
Storage Temperature (Powder)	-20°C	[1]
Shipping Condition	Shipped under ambient temperature as non-hazardous chemical.	[1]

Experimental ProtocolsPreparation of a Stock Solution

The following is a general protocol for preparing a stock solution of **SW033291**. Always refer to the specific protocol required for your experiment.

- Ensure Proper Ventilation: Perform all steps within a certified chemical fume hood.
- Equilibrate the Compound: Allow the vial of SW033291 to warm to room temperature before opening to prevent condensation.
- Solvent Selection: SW033291 is soluble in DMSO.[1][2]
- Dissolution: Add the desired volume of DMSO to the vial containing the powdered compound. To aid dissolution, the solution can be warmed to 37°C for 10 minutes and/or sonicated.[2]
- Storage of Stock Solution: Store the stock solution at -20°C or -80°C as recommended by the supplier for long-term stability.



Operational and Disposal Plans Handling and Storage

- Handling: Only trained personnel should handle SW033291. Avoid generation of dust when working with the solid form. Use non-sparking tools.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

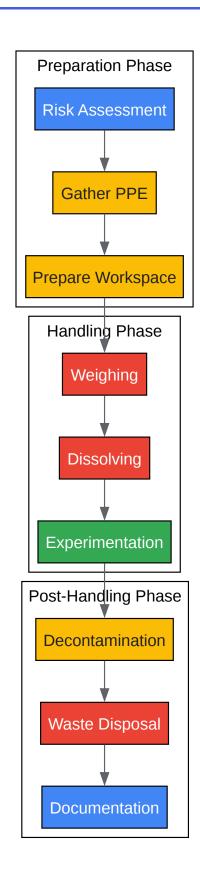
Disposal

- Waste Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.
- Contaminated Packaging: Dispose of contaminated packaging in the same manner as the product itself.

Safety Workflow Diagram

The following diagram outlines the logical workflow for handling SW033291 safely.





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Caption: Workflow for the safe handling of SW033291.



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References

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